

# Commercial Availability and Technical Application of Doxazosin D8 for Research Professionals

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## Compound of Interest

Compound Name: Doxazosin D8

Cat. No.: B3044108

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the commercial availability of **Doxazosin D8**, a deuterated analog of the selective alpha-1 adrenergic receptor antagonist, Doxazosin. This document is intended to serve as a resource for researchers, scientists, and drug development professionals, offering detailed insights into its procurement, analytical applications, and the underlying signaling pathways of its non-deuterated counterpart.

## Commercial Availability and Specifications

**Doxazosin D8** is readily available from several reputable suppliers of research chemicals and analytical standards. It is primarily used as an internal standard in pharmacokinetic and bioanalytical studies to ensure the accuracy and precision of quantitative analyses of Doxazosin in biological matrices. The compound is typically supplied as a solid, with both the free base and the hydrochloride salt forms being commercially available. Researchers should always refer to the supplier's Certificate of Analysis (CoA) for lot-specific information.

Below is a summary of typical product specifications from various suppliers. Note that purity and other parameters may vary between batches and suppliers.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity (Typical)
Clearsynth	Doxazosin-d8	1126848-44-9	$C_{23}H_{17}D_8N_5O_5$	459.52	>98%
Clearsynth	Doxazosin-d8 Hydrochloride	1219803-95-8	$C_{23}H_{18}D_8ClN_5O_5$	495.99	98.69% <a href="#">[1]</a>
MedChemExpress	Doxazosin-d8 hydrochloride	1219803-95-8	$C_{23}H_{18}D_8ClN_5O_5$	495.99	99.53% <a href="#">[2]</a>
Simson Pharma Limited	Doxazosin-d8	1126848-44-9	$C_{23}H_{17}D_8N_5O_5$	459.53	CoA provided
LGC Standards	Doxazosin-d8 Hydrochloride	1219803-95-8	$C_{23}D_8H_{17}N_5O_5 \cdot ClH$	495.985	CoA provided
Axios Research	Doxazosin-d8 HCl	1219803-95-8	$C_{23}H_{17}D_8N_5O_5 \cdot HCl$	495.99	CoA provided <a href="#">[3]</a>
Veeprho	Doxazosin-D8	1126848-44-9	$C_{23}H_{17}D_8N_5O_5$	459.53	In Stock

Note: This table is for informational purposes and researchers should confirm details with the respective suppliers.

## Experimental Protocols: Bioanalytical Method for Doxazosin Quantification

**Doxazosin D8** is an ideal internal standard for the quantification of doxazosin in biological samples, such as plasma, using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS). Its chemical properties are nearly identical to doxazosin, but its increased mass allows for clear differentiation in a mass spectrometer.

Below is a synthesized, detailed protocol based on established methodologies for the determination of doxazosin in human plasma.[\[2\]](#)[\[4\]](#)

Objective: To accurately quantify the concentration of doxazosin in human plasma using a validated LC-MS/MS method with **Doxazosin D8** as an internal standard.

Materials and Reagents:

- Doxazosin reference standard
- **Doxazosin D8** (internal standard)
- Human plasma (with K2EDTA as anticoagulant)
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Ammonium acetate
- Formic acid
- Water (HPLC grade)
- tert-Butyl methyl ether

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system
- Tandem Mass Spectrometer (MS/MS) with an electrospray ionization (ESI) source
- Analytical column (e.g., C18 column)

Procedure:

- Standard and Internal Standard Stock Solution Preparation:
  - Prepare a stock solution of Doxazosin (1 mg/mL) in methanol.
  - Prepare a stock solution of **Doxazosin D8** (1 mg/mL) in methanol.

- From these stock solutions, prepare working solutions of various concentrations by serial dilution with a suitable solvent mixture (e.g., 50:50 acetonitrile:water).
- Sample Preparation (Liquid-Liquid Extraction):
  - To 100  $\mu$ L of human plasma in a microcentrifuge tube, add 25  $\mu$ L of the **Doxazosin D8** internal standard working solution.
  - Vortex briefly to mix.
  - Add 1 mL of tert-butyl methyl ether.
  - Vortex for 10 minutes to extract the analytes.
  - Centrifuge at 10,000 rpm for 5 minutes.
  - Transfer the organic supernatant to a clean tube.
  - Evaporate the solvent to dryness under a gentle stream of nitrogen at 40°C.
  - Reconstitute the residue in 100  $\mu$ L of the mobile phase.
  - Vortex to mix and transfer to an autosampler vial for analysis.
- LC-MS/MS Conditions:
  - Chromatographic Separation:
    - Column: C18 analytical column (e.g., 4.6 x 150 mm, 5  $\mu$ m)
    - Mobile Phase: A gradient or isocratic elution can be used. A common mobile phase consists of a mixture of acetonitrile and an aqueous buffer (e.g., 0.1% formic acid or 5 mM ammonium formate).
    - Flow Rate: 0.5 - 1.0 mL/min
    - Column Temperature: 40°C
    - Injection Volume: 10  $\mu$ L

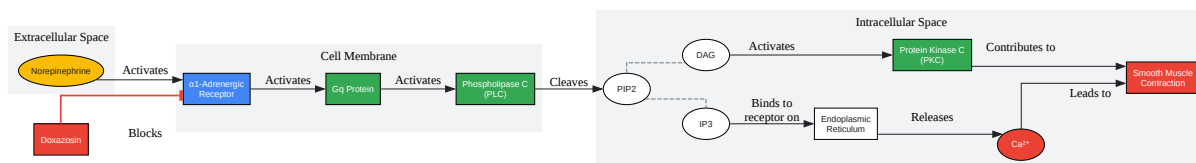
- Mass Spectrometric Detection:
  - Ionization Mode: Positive Electrospray Ionization (ESI+)
  - Detection Mode: Multiple Reaction Monitoring (MRM)
  - MRM Transitions (example):
    - Doxazosin: Precursor ion (Q1) m/z 452.2 → Product ion (Q3) m/z 247.4
    - **Doxazosin D8**: Precursor ion (Q1) m/z 460.2 → Product ion (Q3) m/z 255.4 (Note: exact m/z will depend on the specific deuteration pattern)
- Data Analysis:
  - Construct a calibration curve by plotting the peak area ratio of doxazosin to **Doxazosin D8** against the concentration of the doxazosin standards.
  - Determine the concentration of doxazosin in the unknown plasma samples by interpolating their peak area ratios from the calibration curve.

## Signaling Pathways and Experimental Workflows

Doxazosin functions as a selective antagonist of alpha-1 adrenergic receptors. These receptors are G protein-coupled receptors (GPCRs) that, upon activation by endogenous catecholamines like norepinephrine, initiate a signaling cascade that leads to smooth muscle contraction. By blocking these receptors, doxazosin promotes smooth muscle relaxation, leading to vasodilation and a reduction in blood pressure.

### Doxazosin's Antagonistic Action on the Alpha-1 Adrenergic Receptor Signaling Pathway

The following diagram illustrates the canonical signaling pathway of the alpha-1 adrenergic receptor and the point of inhibition by Doxazosin.

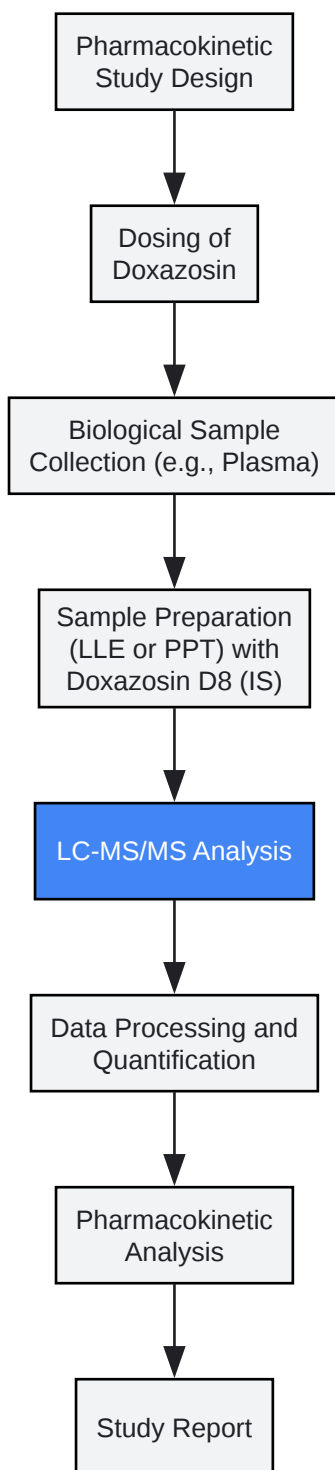


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Caption: Doxazosin blocks norepinephrine-mediated activation of the  $\alpha_1$ -adrenergic receptor.

## Experimental Workflow for Bioanalytical Studies

The following diagram outlines a typical workflow for a pharmacokinetic study involving the quantification of doxazosin using **Doxazosin D8**.



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Caption: A typical workflow for a pharmacokinetic study using **Doxazosin D8**.

In summary, **Doxazosin D8** is a commercially accessible and indispensable tool for researchers engaged in the development and analysis of Doxazosin. Its use as an internal

standard in LC-MS/MS assays ensures the generation of reliable and accurate data, which is critical for pharmacokinetic and bioequivalence studies. A thorough understanding of the underlying pharmacology of Doxazosin, particularly its interaction with the alpha-1 adrenergic signaling pathway, provides a solid foundation for the interpretation of experimental results.

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